

"Bason" Not Identified as a Standard Chemical Substance

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Bason*

Cat. No.: *B13812398*

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Initial searches for "**Bason**" as a chemical compound have not yielded results for a substance with established safety protocols. The term "**Bason**" is associated with various other entities, including commercial products and scientific concepts, but does not correspond to a recognized chemical requiring specific personal protective equipment (PPE) for handling.

For instance, "**Basonat**® HI 100 NG" is a BASF product, a polyfunctional polyisocyanate, for which a Safety Data Sheet (SDS) is available. This SDS outlines specific hazards, handling procedures, and PPE recommendations. It is classified as harmful if inhaled and may cause allergic skin reactions or respiratory irritation. Recommended PPE for **Basonat**® HI 100 NG includes protective gloves and use in a well-ventilated area.

Similarly, a herbicide named "BashAzon" has a corresponding SDS that details its hazards and safety measures.^[1] It is categorized as harmful if swallowed, a cause of serious eye irritation, and may lead to an allergic skin reaction.^[1]

The term "boron" refers to a chemical element and is found in various compounds like boric acid and borates.^{[2][3][4]} These compounds have diverse applications, from glass production to use in cosmetics and pesticides.^[3] Safety information for boron and its compounds is available and distinct from the aforementioned commercial products.

In the context of laboratory safety, general guidance for handling chemicals is available. This includes the use of personal protective equipment such as safety glasses or goggles, chemical-resistant gloves, and aprons.^{[5][6]} Proper ventilation and the availability of eyewash stations and safety showers are also standard recommendations.^{[5][6]}

Without a specific chemical identity for "**Bason**," it is not possible to provide detailed and accurate information on the necessary personal protective equipment and handling procedures. Researchers, scientists, and drug development professionals should verify the exact name and chemical identity of the substance in question to obtain the appropriate Safety Data Sheet and follow its specific safety protocols.

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- To cite this document: BenchChem. ["Bason" Not Identified as a Standard Chemical Substance]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b13812398#personal-protective-equipment-for-handling-bason>]

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